

# A Technical Guide to Ganoderenic Acid C: Structure, Bioactivity, and Experimental Protocols

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## Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B10820875*

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**Introduction:** **Ganoderenic acid C** is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*.<sup>[1][2]</sup> Triterpenoids from this fungus, often referred to as ganoderic acids, are a focal point of research due to their wide spectrum of pharmacological activities, including anti-tumor, anti-inflammatory, and immunomodulatory effects.<sup>[3][4][5]</sup> This guide provides an in-depth overview of the chemical structure, quantitative bioactivity data, and detailed experimental protocols relevant to the study of **Ganoderenic acid C**, intended to support research and development in natural product chemistry and pharmacology.

## Chemical Structure and Properties

**Ganoderenic acid C** is a tetracyclic triterpenoid derived from a lanosterol precursor.<sup>[6]</sup> Its complex structure features multiple hydroxyl groups and a carboxylic acid moiety, which contribute to its biological activities.

- Chemical Formula:  $C_{30}H_{44}O_7$ <sup>[1][2]</sup>
- Molecular Weight: 516.7 g/mol <sup>[1]</sup>
- IUPAC Name: (3 $\beta$ ,7 $\beta$ ,15 $\alpha$ ,20E)-3,7,15-trihydroxy-11,23-dioxo-lanosta-8,20(22)-dien-26-oic acid<sup>[2]</sup>

- CAS Number: 100665-42-7[\[1\]](#)
- SMILES: CC1(C)--INVALID-LINK--CCC2(C)C3=C(C4(--INVALID-LINK--CC(C4(CC3=O)C)/C(C)=C/C(CC(C)C(O)=O)=O)C)--INVALID-LINK--CC12[\[1\]](#)
- InChI Key: DIEUZIPSDUGWLD-OHKNMCQLSA-N[\[1\]](#)
- Solubility: Soluble in methanol and DMSO.[\[1\]](#)[\[2\]](#)
- Appearance: A solid.[\[1\]](#)

## Quantitative Data Summary

Quantitative analysis is crucial for standardizing extracts and for pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) is the predominant method for the quantification of ganoderic acids.

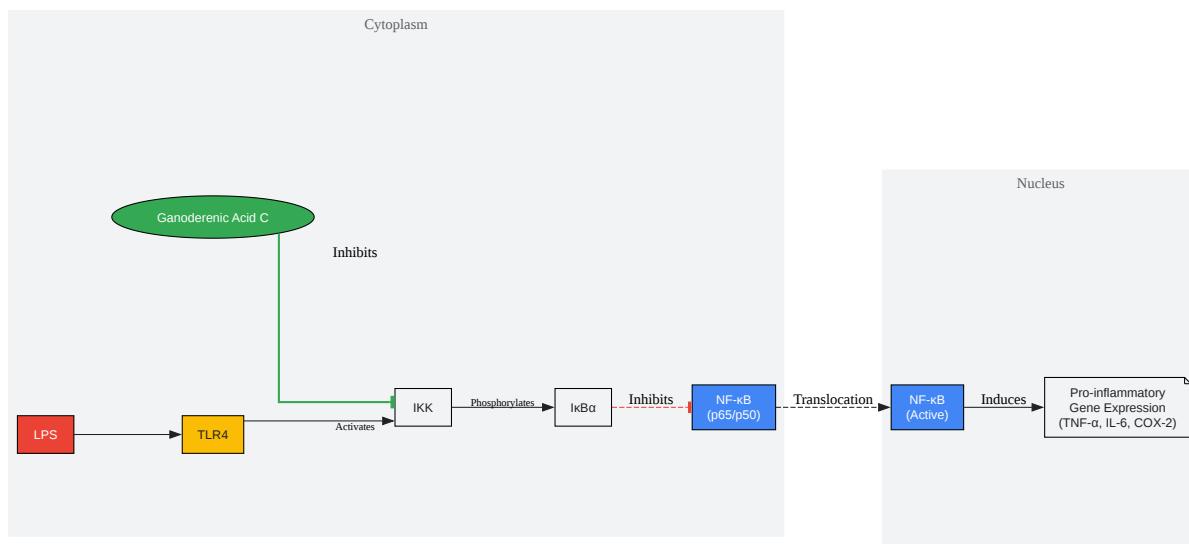
Parameter	Value	Cell Line / System	Reference
Cytotoxicity (IC <sub>50</sub> )	93 µM	H460 (Human non-small cell lung cancer)	<a href="#">[1]</a>
HPLC Linear Range	1.2 to 117.0 µg/mL	HPLC-UV	<a href="#">[7]</a>
HPLC Limit of Detection (LOD)	0.2 µg/mL	HPLC-UV	<a href="#">[7]</a>
HPLC Limit of Quantitation (LOQ)	0.7 µg/mL	HPLC-UV	<a href="#">[7]</a>

## Biological Activities and Signaling Pathways

Ganoderic acids, as a class, exert their biological effects by modulating key cellular signaling pathways. Their anti-inflammatory activity is often linked to the suppression of the NF-κB pathway, while their anti-cancer effects can be mediated through the induction of apoptosis.

## Anti-Inflammatory Activity

Ganoderic acids have been shown to suppress inflammatory responses by inhibiting the NF-κB signaling pathway.<sup>[8]</sup> In lipopolysaccharide (LPS)-stimulated macrophages, these triterpenoids can prevent the nuclear translocation of the NF-κB p65 subunit, leading to a decrease in the expression of pro-inflammatory genes like iNOS and COX-2 and reduced production of cytokines such as TNF-α and IL-6.<sup>[8]</sup>



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Caption: Putative inhibition of the NF-κB signaling pathway by **Ganoderenic Acid C**.

## Cytotoxic and Anti-Tumor Activity

**Ganoderenic acid C** has demonstrated cytotoxicity against H460 cancer cells.<sup>[1]</sup> Related ganoderic acids induce apoptosis through the intrinsic mitochondrial pathway.<sup>[8]</sup> This involves the upregulation of pro-apoptotic proteins like p53 and Bax, leading to the release of

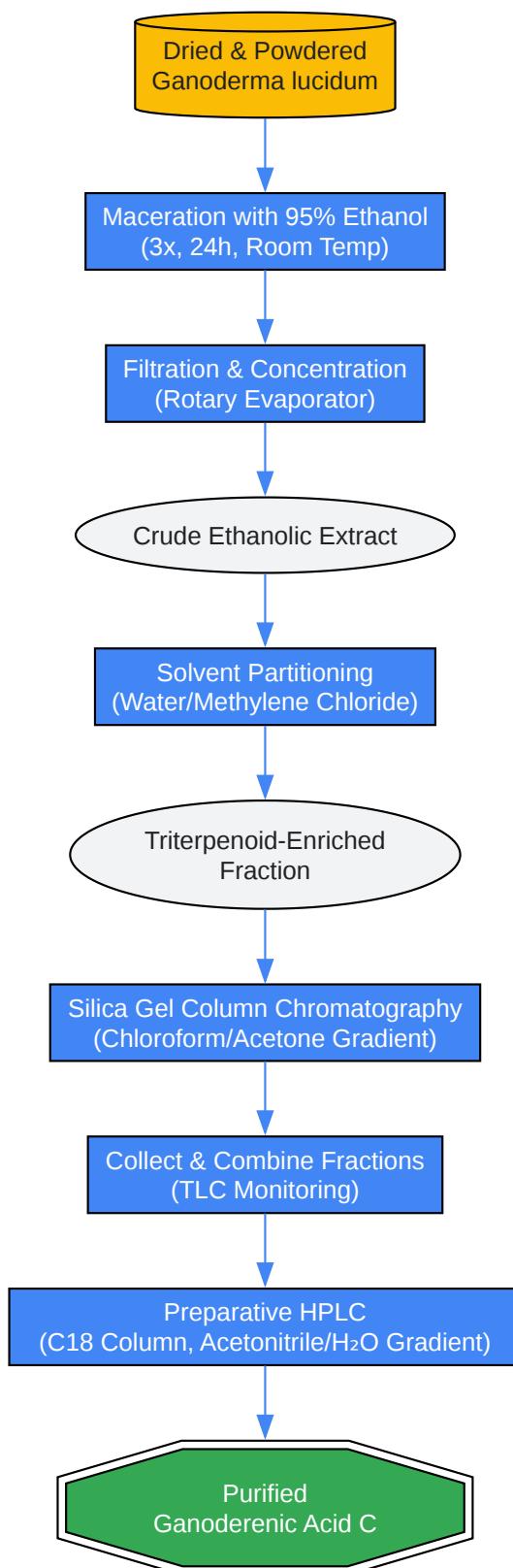
cytochrome c from mitochondria, which in turn activates caspases and leads to programmed cell death.[3][8]

## Experimental Protocols

The following protocols are compiled from established methodologies for the isolation and analysis of ganoderic acids from *Ganoderma* species.[9][10]

## Isolation and Purification Workflow

The isolation of **Ganoderenic acid C** from *Ganoderma lucidum* is a multi-step process involving extraction, fractionation, and chromatographic purification.

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